

Essential Guide to the Proper Disposal of 2,6-Dibromo-3-hydroxypyridine

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Compound of Interest

Compound Name: 2,6-Dibromo-3-hydroxypyridine

Cat. No.: B188541

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of **2,6-Dibromo-3-hydroxypyridine** (CAS No. 6602-33-1), ensuring the safety of laboratory personnel and the protection of our environment. The following procedures are based on general guidelines for halogenated organic compounds and safety data for structurally similar chemicals, in the absence of a specific Safety Data Sheet for this compound.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step toward safe handling and disposal.

Property	Value	Reference
CAS Number	6602-33-1	[1][2]
Molecular Formula	C ₅ H ₃ Br ₂ NO	[1][2]
Molecular Weight	252.89 g/mol	[1][2]
Appearance	White to light yellow powder/crystal	[1]
Melting Point	164 - 168 °C	[1]
Purity	≥ 97%	[1][2]

Disposal Protocols

The disposal of **2,6-Dibromo-3-hydroxypyridine** must be handled as hazardous waste, with specific protocols for both small and large quantities. As a brominated organic compound, it falls under the category of halogenated organic waste.[\[3\]](#)

Personal Protective Equipment (PPE)

Before beginning any disposal procedure, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If there is a risk of dust formation, a NIOSH-approved respirator should be used.[\[4\]](#)[\[5\]](#)

Step-by-Step Disposal Procedure for Small Quantities (e.g., residual amounts in containers):

- Container Rinsing:
 - Triple rinse the empty container with a suitable solvent (e.g., acetone, ethanol, or methanol).
 - The rinseate must be collected and treated as hazardous waste.[\[6\]](#)
 - Do not discharge the rinseate down the drain.[\[7\]](#)[\[8\]](#)
- Rinseate Collection:
 - Collect all rinseate in a designated, properly labeled hazardous waste container for halogenated organic solvents.[\[3\]](#)[\[9\]](#)[\[10\]](#)
- Container Disposal:

- Once triple-rinsed, the container can be disposed of as regular laboratory glass or plastic waste, after defacing the original label.[\[6\]](#)

Step-by-Step Disposal Procedure for Large Quantities (e.g., expired or unused product):

- Waste Segregation:
 - **2,6-Dibromo-3-hydroxypyridine** waste must be segregated from non-halogenated organic waste, acids, bases, and other reactive chemicals.[\[3\]](#)[\[6\]](#)[\[9\]](#)[\[11\]](#)
- Packaging and Labeling:
 - Place the solid waste in a clearly labeled, sealed, and compatible container.
 - The label must include:
 - The words "Hazardous Waste."
 - The full chemical name: "**2,6-Dibromo-3-hydroxypyridine**."
 - The approximate quantity of the waste.
 - The date of accumulation.
 - The relevant hazard warnings (e.g., "Toxic," "Irritant").
- Storage:
 - Store the waste container in a designated satellite accumulation area.
 - The storage area should be cool, dry, and well-ventilated, away from incompatible materials.[\[4\]](#)[\[8\]](#)[\[12\]](#)
- Arranging for Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations

for hazardous waste disposal.[9]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,6-Dibromo-3-hydroxypyridine**.



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